Spectroscopic Analysis of (4-Chlorothiophen-2-yl)methanol: A Technical Guide

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Compound of Interest

Compound Name:	*(4-Chlorothiophen-2-yl)methanol*
CAS No.:	*233280-30-3*
Cat. No.:	*B1530541*

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This technical guide provides a detailed overview of the spectral data for **(4-Chlorothiophen-2-yl)methanol** (CAS No. 233280-30-3). Due to the limited availability of experimentally derived public data, this document presents a combination of predicted and computed spectral information alongside standardized experimental protocols for acquiring such data. This guide is intended to serve as a valuable resource for the characterization and analysis of this compound in research and development settings.

Compound Overview

(4-Chlorothiophen-2-yl)methanol is a substituted thiophene derivative with the molecular formula C_5H_5ClOS and a molecular weight of 148.61 g/mol .[1] Its structure consists of a thiophene ring chlorinated at the 4-position and substituted with a hydroxymethyl group at the 2-position. This combination of a heterocyclic aromatic ring, a halogen, and a primary alcohol functional group results in a unique spectroscopic fingerprint.

Predicted and Computed Spectral Data

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The following tables summarize the predicted Nuclear Magnetic Resonance (NMR), typical Infrared (IR) absorption frequencies, and computed Mass Spectrometry (MS) data for **(4-Chlorothiophen-2-yl)methanol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Note: The following NMR data are predicted values. Actual experimental values may vary based on solvent and experimental conditions.

Table 1: Predicted ^{1}H NMR Spectral Data for **(4-Chlorothiophen-2-yl)methanol**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.1	s	1H	Thiophene H-5
~6.9	s	1H	Thiophene H-3
~4.7	s	2H	-CH_2OH
~2.5	br s	1H	-OH

Table 2: Predicted ^{13}C NMR Spectral Data for **(4-Chlorothiophen-2-yl)methanol**

Chemical Shift (δ) ppm	Assignment
~145	Thiophene C-2
~128	Thiophene C-4
~125	Thiophene C-5
~122	Thiophene C-3
~60	-CH_2OH

Infrared (IR) Spectroscopy

Table 3: Typical IR Absorption Bands for **(4-Chlorothiophen-2-yl)methanol**

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Wavenumber (cm⁻¹)	Intensity	Assignment
3500-3200	Broad	O-H stretch (alcohol)
3150-3050	Medium	C-H stretch (aromatic)
2950-2850	Medium	C-H stretch (aliphatic)
~1500-1400	Medium-Strong	C=C stretch (thiophene ring)
~1200-1000	Strong	C-O stretch (primary alcohol)
~800-700	Strong	C-Cl stretch

Mass Spectrometry (MS)

The following mass spectrometry data is based on computed values for various adducts of **(4-Chlorothiophen-2-yl)methanol**.[2]

Table 4: Computed Mass-to-Charge Ratios (m/z) for **(4-Chlorothiophen-2-yl)methanol** Adducts

Adduct	Computed m/z
$[M]^+$	147.97441
$[M+H]^+$	148.98224
$[M+Na]^+$	170.96418
$[M-H]^-$	146.96768

Experimental Protocols

The following are generalized protocols for obtaining the spectral data described above. Instrument parameters should be optimized for the specific sample and equipment used.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **(4-Chlorothiophen-2-yl)methanol** in a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in an NMR tube.

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- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- ^{1}H NMR Acquisition:
  - Acquire a one-dimensional proton spectrum.
  - Typical parameters: pulse angle 30-45°, acquisition time 2-4 seconds, relaxation delay 1-5 seconds.
  - Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS).
- ^{13}C NMR Acquisition:
  - Acquire a one-dimensional carbon spectrum with proton decoupling.
  - Typical parameters: pulse angle 30-45°, acquisition time 1-2 seconds, relaxation delay 2-5 seconds.
  - Reference the spectrum to the deuterated solvent peak.

IR Spectroscopy

- Sample Preparation:
  - Solid: Prepare a KBr pellet by grinding a small amount of the sample with dry KBr and pressing it into a thin, transparent disk.
  - Liquid/Solution: Cast a thin film of the sample onto a salt plate (e.g., NaCl or KBr) or prepare a solution in a suitable solvent (e.g., CCl_4) and use a liquid cell.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
  - Record a background spectrum of the empty sample compartment or the pure solvent.
  - Record the sample spectrum over the range of 4000-400 cm^{-1}.

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- The final spectrum is presented as percent transmittance or absorbance versus wavenumber.

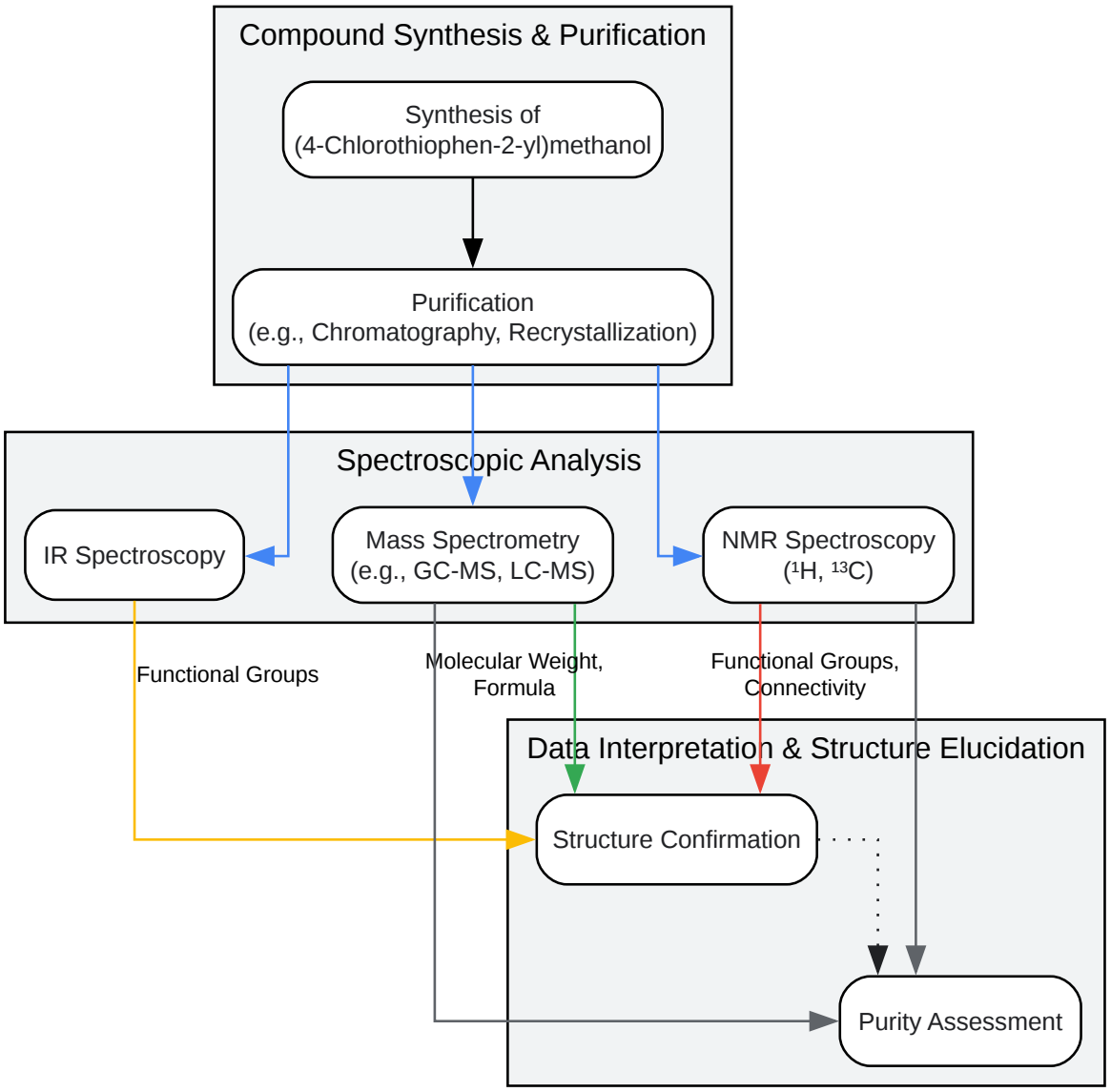
Mass Spectrometry

- Sample Introduction: Introduce the sample into the mass spectrometer via a suitable method such as direct infusion or after separation by Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS).
- Ionization: Utilize an appropriate ionization technique. Electron Ionization (EI) is common for GC-MS, while Electrospray Ionization (ESI) is typical for LC-MS.
- Mass Analysis: The ions are separated based on their mass-to-charge ratio by a mass analyzer (e.g., quadrupole, time-of-flight).
- Data Acquisition: The detector records the abundance of each ion, generating a mass spectrum. For high-resolution mass spectrometry (HRMS), an analyzer with high mass accuracy (e.g., TOF, Orbitrap) is used to determine the elemental composition.

Visualization of Analytical Workflow

The following diagram illustrates the logical workflow for the spectroscopic characterization of **(4-Chlorothiophen-2-yl)methanol**.

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Caption: Workflow for the spectroscopic characterization of **(4-Chlorothiophen-2-yl)methanol**.

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